

Application Notes and Protocols: Measuring Revexepride's Effects on Intestinal Transit in Rodents

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Compound of Interest

Compound Name: *Revexepride*

Cat. No.: *B1680569*

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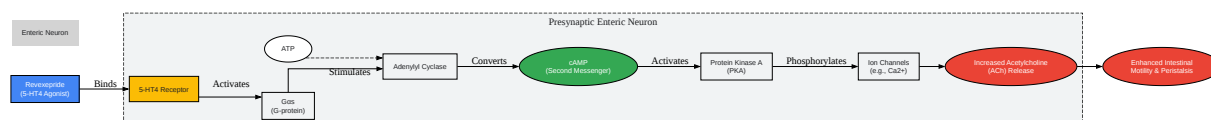
Introduction

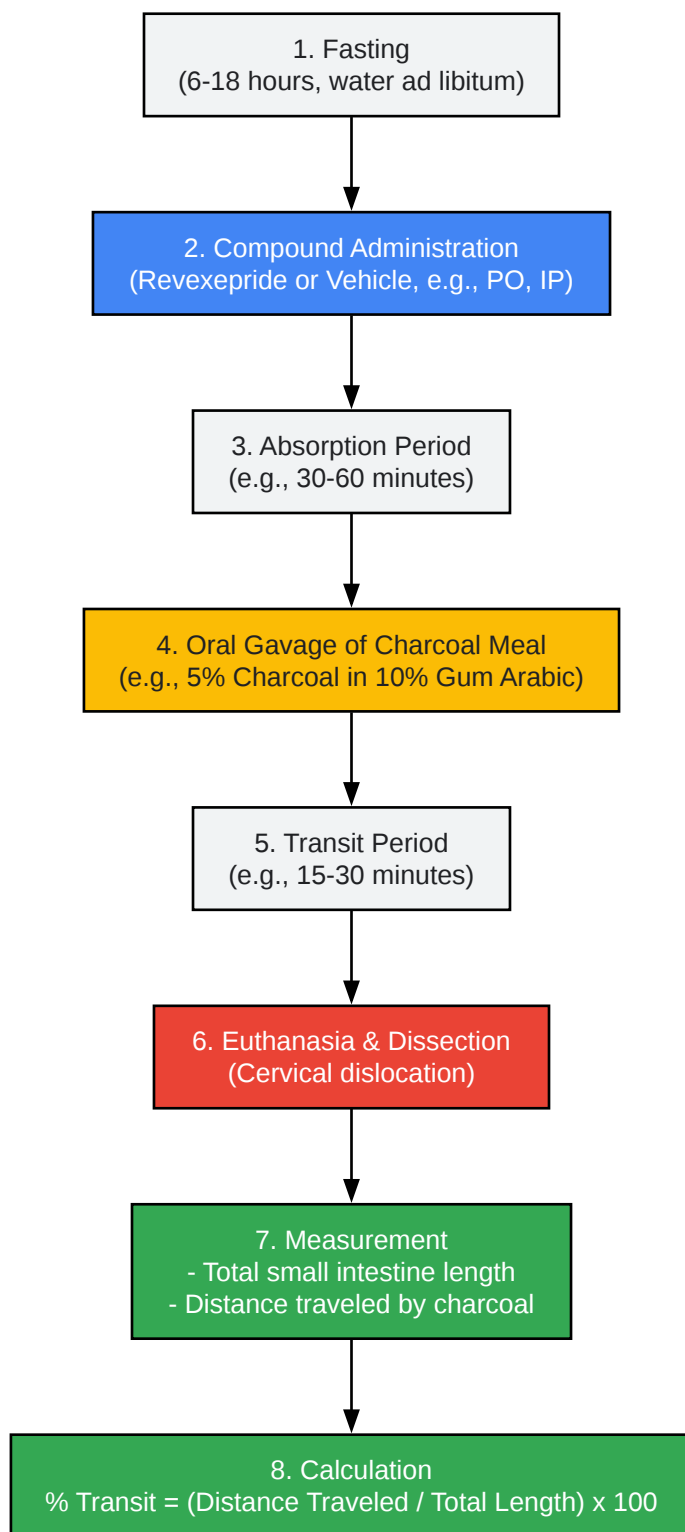
Revexepride is a potent and selective serotonin 5-HT₄ receptor agonist. Agents in this class are known as prokinetic drugs, designed to enhance gastrointestinal (GI) motility. The primary mechanism involves stimulating 5-HT₄ receptors on enteric neurons, which enhances the physiological release of acetylcholine. This increase in acetylcholine promotes coordinated contractions of the GI tract, accelerating transit. While clinical trials have evaluated **revexepride** for conditions like gastroparesis and GERD, preclinical assessments in rodent models are crucial for characterizing its fundamental effects on intestinal transit. Although specific preclinical data for **revexepride** remains largely unpublished, its mechanism of action is well-understood through the study of similar 5-HT₄ agonists.

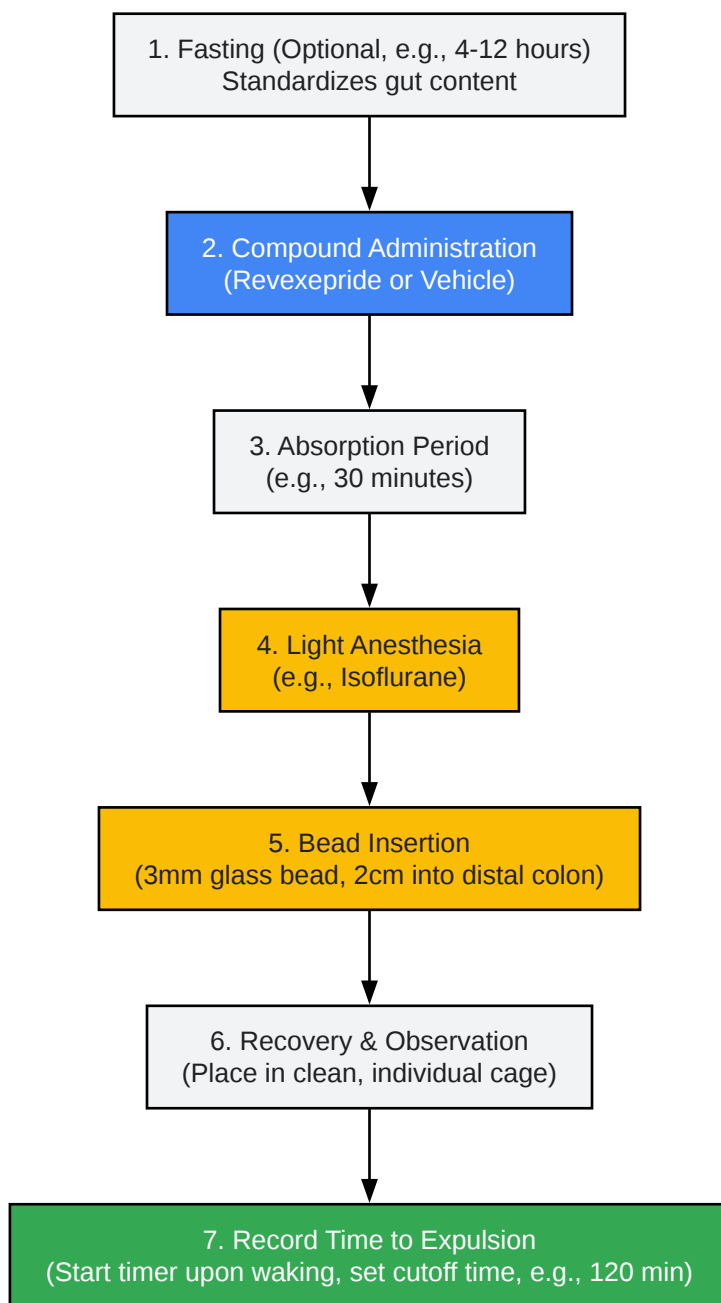
These application notes provide detailed protocols for measuring the effects of compounds like **revexepride** on intestinal transit in rodents, utilizing established methodologies. Data from studies on prucalopride, a structurally related and well-characterized 5-HT₄ agonist, are presented as a representative example to illustrate expected outcomes.

Mechanism of Action: 5-HT₄ Receptor Agonism

Revexepride, like other 5-HT₄ agonists, mimics the action of endogenous serotonin at the 5-HT₄ receptor subtype. These receptors are G-protein coupled receptors predominantly found on neurons in the gastrointestinal tract.







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